

2,3-Dimethylpentanal CAS number and IUPAC name

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Compound of Interest

Compound Name: 2,3-Dimethylpentanal

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Technical Guide: 2,3-Dimethylpentanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,3-Dimethylpentanal**, a chiral aldehyde with applications in organic synthesis and as a key intermediate in the pharmaceutical industry. This document outlines its chemical properties, spectroscopic data, synthesis protocols, and safety information.

Chemical Identity and Properties

2,3-Dimethylpentanal is an organic compound characterized by a five-carbon chain with methyl groups at positions 2 and 3, and an aldehyde functional group.

- IUPAC Name: 2,3-dimethylpentanal[1]
- CAS Number: 32749-94-3[1][2]
- Synonyms: 2,3-Dimethylvaleraldehyde, 2,3-Dimethylpentaldehyde[1][2]

The presence of two chiral centers at carbons 2 and 3 means that **2,3-Dimethylpentanal** can exist as four distinct stereoisomers: (2R,3R), (2S,3S), (2R,3S), and (2S,3R).

Physicochemical Data



The following table summarizes the key physicochemical properties of **2,3-Dimethylpentanal**.

Property	Value	Source(s)
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Density	0.8225 g/cm³ (estimate)	
Boiling Point	143.73 °C (estimate)	-
Flash Point	58.3 °C	-
Vapor Pressure	8.08 mmHg at 25°C	-
Refractive Index	1.4108 (estimate)	-
XLogP3-AA	2.1	_
Kovats Retention Index	1258 (Standard polar column)	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,3- Dimethylpentanal**.



Spectrum Type	Key Information	Source(s)
¹ H NMR	Data available for structural elucidation and stereochemical analysis.	
¹³ C NMR	Data available for confirming atomic connectivity.	[1]
Mass Spectrometry	Electron ionization (EI) mass spectra are available in the NIST database.	[2]
Infrared (IR) Spectroscopy	Gas-phase IR spectra are available in the NIST database.	[2]

Synthesis of 2,3-Dimethylpentanal

A common laboratory and industrial synthesis of **2,3-Dimethylpentanal** involves a multi-step process starting from 3-methyl-2-pentanone. The overall yield for this process is reported to be in the range of 40-70%.[3]

Experimental Protocol: Synthesis via Darzens Condensation

This protocol is based on the method described in patent CN101525279A.[3]

Step 1: Darzens Condensation to form Epoxy Carboxylate

- To a 1-liter flask equipped with a mechanical stirrer, thermometer, and a solid feed hopper, add 90g (0.9 mol) of 3-methyl-2-pentanone, 108.5g (1 mol) of methyl chloroacetate, and 100 mL of toluene.
- Cool the reaction mixture to -20 °C.
- Slowly add 64.8g (1.2 mol) of sodium methylate over approximately 3 hours, maintaining the reaction temperature at around -15 °C.



- After the addition is complete, continue stirring at this temperature for 2 hours.
- Allow the mixture to warm to room temperature and stir for an additional hour.

Step 2: Saponification

- Prepare a solution of 72g of sodium hydroxide in 400 mL of methanol.
- Add the sodium hydroxide solution dropwise to the reaction mixture.
- Stir the mixture at room temperature for 4 hours to facilitate saponification.

Step 3: Acidification and Decarboxylation

- Remove the methanol under reduced pressure (20 KPa).
- Add 300 mL of cold water to the residue and stir for 5 minutes. Let the mixture stand for 30 minutes to allow for phase separation.
- Separate the toluene layer. Acidify the aqueous layer to a pH of 1-2 using concentrated hydrochloric acid.
- Extract the aqueous layer three times with 240 mL of methyl tertiary butyl ether (MTBE).
- Combine the organic extracts and add 0.9g of copper powder.
- · Remove the solvent by distillation.

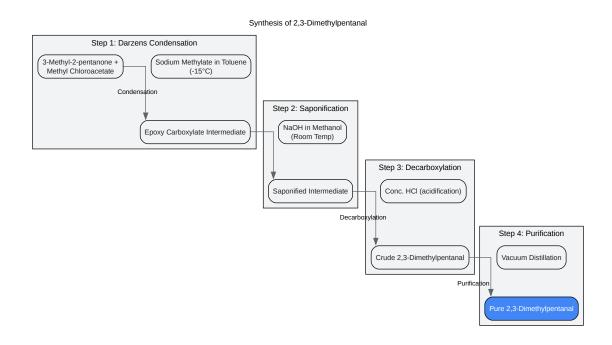
Step 4: Purification

• Purify the crude product by vacuum distillation (5 KPa), collecting the fraction at 72-75 °C to yield **2,3-Dimethylpentanal**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2,3-Dimethylpentanal**.





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Caption: Workflow for the synthesis of **2,3-Dimethylpentanal**.

Chemical Reactivity and Applications



The aldehyde functional group in **2,3-Dimethylpentanal** dictates its chemical reactivity.

- Oxidation: It can be oxidized to form 2,3-dimethylpentanoic acid using common oxidizing agents.
- Reduction: Reduction with agents like sodium borohydride or lithium aluminum hydride yields the corresponding alcohol, 2,3-dimethylpentanol.

Application in Drug Development

2,3-Dimethylpentanal serves as a crucial intermediate in the synthesis of various organic molecules, including pharmaceuticals. One notable application is in the synthesis of Mebutizide, a thiazide diuretic. The structural backbone of **2,3-Dimethylpentanal** is incorporated into the final drug molecule, highlighting its importance in accessing complex chemical architectures for drug discovery and development.

Safety and Handling

2,3-Dimethylpentanal is classified as a flammable liquid and vapor. It may also cause an allergic skin reaction.

GHS Hazard Information

- H226: Flammable liquid and vapor.
- H317: May cause an allergic skin reaction.

Standard laboratory safety precautions should be followed when handling this compound. This includes working in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and avoiding sources of ignition.

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References



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